

Personal protective equipment for handling 13-HODE methyl ester

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Compound of Interest

Compound Name: 13-HODE methyl ester

Cat. No.: B15138368

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Essential Safety and Handling Guide for 13-HODE Methyl Ester

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides crucial safety and logistical information for the handling and disposal of **13-HODE methyl ester** (CAS RN: 109837-85-6). All personnel must review this guide before commencing any work with this compound.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive Safety Data Sheet (SDS) for **13-HODE methyl ester** is not readily available, supplier information indicates that it is classified under the Globally Harmonized System (GHS) with the GHS07 "Warning" pictogram. This classification suggests the potential for skin and eye irritation. Furthermore, **13-HODE methyl ester** is commonly supplied as a solution in ethanol, a flammable liquid. Therefore, precautions for both the compound and the solvent must be observed.

Minimum Required Personal Protective Equipment:

PPE Category	Specification	Purpose
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes of the solution.
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact.
Body Protection	Laboratory coat.	Protects skin and clothing from spills.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **13-HODE methyl ester** solutions.

2.1. Preparation and Acclimatization

- **Storage:** Upon receipt, store the **13-HODE methyl ester** solution in a tightly sealed glass container with a Teflon-lined cap at -20°C, protected from light.
- **Acclimatization:** Before use, allow the container to warm to room temperature in a desiccator to prevent condensation of atmospheric moisture, which could degrade the compound.

2.2. Handling in a Controlled Environment

- **Ventilation:** Conduct all work in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize inhalation exposure to ethanol vapors.
- **Dispensing:** Use glass or stainless steel pipettes or syringes for transferring the solution. Avoid using plastic, as ethanol can leach plasticizers.
- **Spill Prevention:** Work on a chemically resistant tray or absorbent pad to contain any potential spills.

2.3. Experimental Use

- **Inert Atmosphere:** For applications sensitive to oxidation, handle the compound under an inert atmosphere (e.g., argon or nitrogen).
- **Avoid Ignition Sources:** Keep the ethanol solution away from open flames, hot plates, and other potential ignition sources.

Disposal Plan

The disposal of **13-HODE methyl ester** and its ethanol solution must comply with local, state, and federal regulations.

3.1. Waste Segregation and Collection

- **Waste Container:** Collect all waste containing **13-HODE methyl ester** and its ethanol solvent in a designated, clearly labeled, and sealed glass waste container.
- **Labeling:** The label should include "Waste Ethanol Solution with **13-HODE methyl ester**" and the appropriate hazard warnings (Flammable Liquid).

3.2. Disposal Pathway

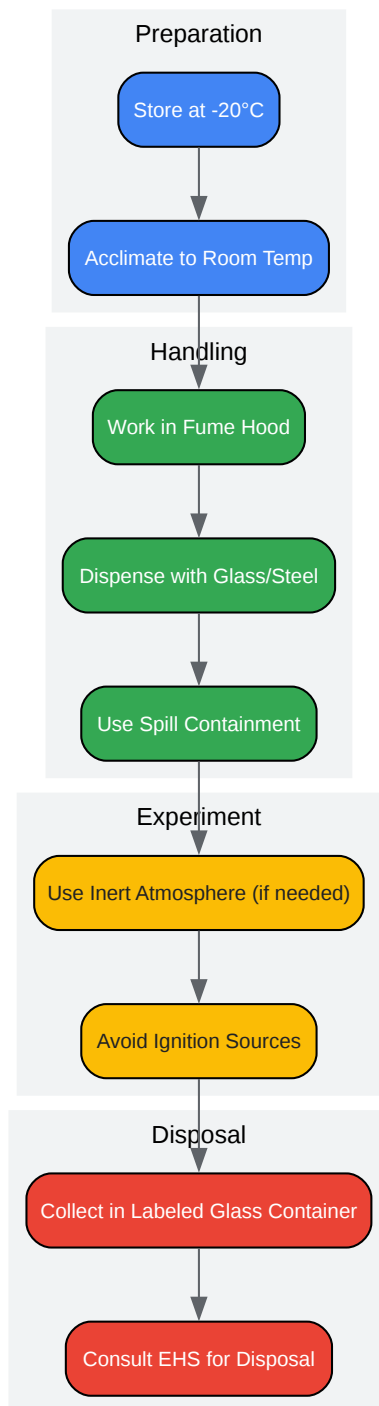
- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of this chemical waste stream.
- **Non-Hazardous Waste (Provisional):** In the absence of specific institutional guidance and based on the GHS07 classification, it is prudent to treat the waste as a flammable chemical waste due to the ethanol content. Do not pour down the drain.

Quantitative Data Summary

Property	Value
CAS Number	109837-85-6
Molecular Formula	C ₁₉ H ₃₄ O ₃
GHS Pictogram	GHS07 (Warning)
Potential Hazards	Skin and eye irritation
Common Solvent	Ethanol (Flammable)

Experimental Workflow Diagram

Safe Handling and Disposal Workflow for 13-HODE Methyl Ester

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **13-HODE methyl ester**.

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